

Physical and chemical properties of Ajugalide C

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Compound of Interest

Compound Name: Ajugalide C

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An In-depth Technical Guide on the Physicochemical Properties of Ajugalide D Disclaimer: Information regarding "Ajugalide C" is scarce in publicly available scientific literature. This guide focuses on the closely related and better-documented compound, Ajugalide D, isolated from Ajuga taiwanensis. It is presumed that the user's interest in "Ajugalide C" can be addressed by a comprehensive analysis of this representative neoclerodane diterpene from the Ajuga genus.

This technical guide provides a detailed overview of the known physical and chemical properties of Ajugalide D, alongside generalized experimental protocols for their determination. It is intended for researchers, scientists, and drug development professionals working with natural products.

Physicochemical Properties of Ajugalide D

The known physicochemical properties of Ajugalide D are summarized in the table below. This data is crucial for its identification, purification, and formulation in research and development.

Property	Value	Source
Molecular Formula	C ₂₁ H ₃₂ O ₆	[1]
Molecular Weight	380.48 g/mol	N/A
Appearance	N/A	N/A
Melting Point	N/A	N/A
Optical Rotation	N/A	N/A
Solubility	N/A	N/A
Storage Temperature	-20°C	[1]

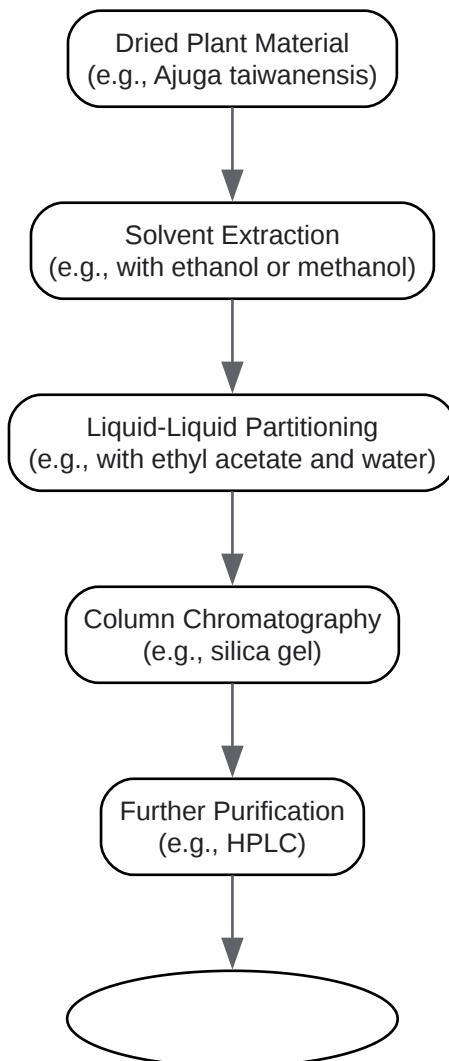
N/A: Data not available in the searched sources.

Experimental Protocols for Property Determination

While specific experimental protocols for the determination of all of Ajugalide D's properties are not detailed in the available literature, this section outlines the standard methodologies used for natural products.

Isolation and Purification

The isolation of neoclerodane diterpenes like Ajugalide D from plant material, such as *Ajuga taiwanensis*, typically involves the following workflow:



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Caption: General workflow for the isolation of Ajugalide D.

Structure Elucidation

The chemical structure of an isolated natural product is determined using a combination of spectroscopic techniques:

- Mass Spectrometry (MS): To determine the molecular weight and elemental composition.
- Nuclear Magnetic Resonance (NMR) Spectroscopy ($^1\text{H-NMR}$, $^{13}\text{C-NMR}$, COSY, HMQC, HMBC): To determine the carbon-hydrogen framework and the connectivity of atoms.

- Infrared (IR) Spectroscopy: To identify functional groups present in the molecule.
- Ultraviolet-Visible (UV-Vis) Spectroscopy: To identify chromophores within the molecule.

Melting Point Determination

The melting point is a key indicator of a compound's purity. It is determined by heating a small sample of the solid material and observing the temperature range over which it transitions to a liquid. This is typically done using a melting point apparatus.

Optical Rotation Measurement

Optical rotation is a characteristic property of chiral molecules like Ajugalide D. The specific rotation is measured using a polarimeter. The process involves:

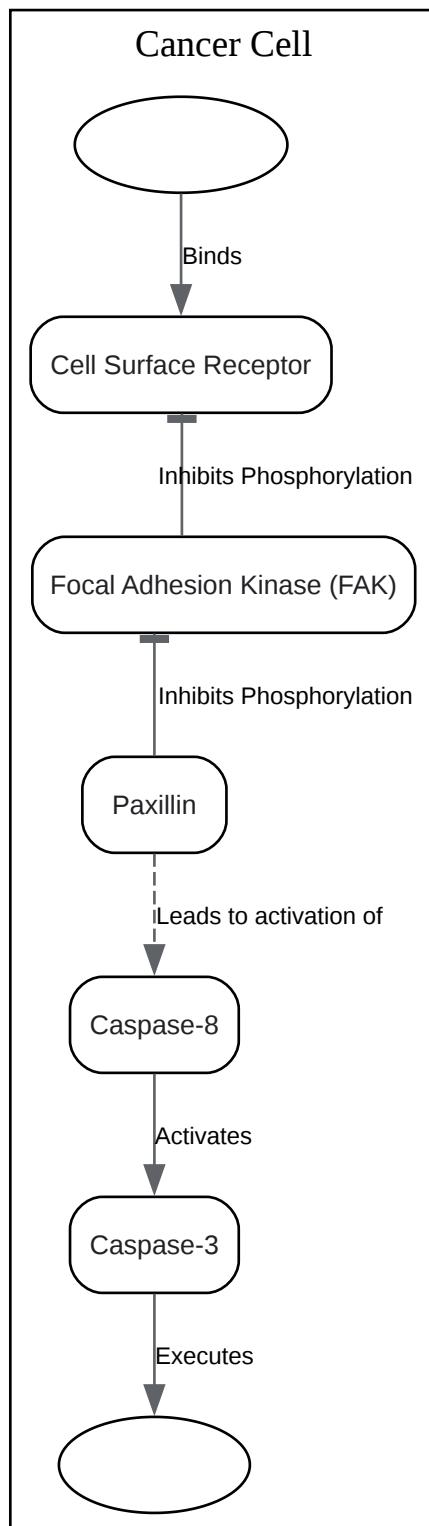
- Dissolving a precisely weighed sample of the compound in a suitable solvent to a known concentration.
- Placing the solution in a polarimeter cell of a known path length.
- Measuring the observed rotation of plane-polarized light.
- Calculating the specific rotation using Biot's law: $[\alpha] = \alpha / (c \times l)$, where α is the observed rotation, c is the concentration, and l is the path length.

Biological Activities and Potential Signaling Pathways

Compounds isolated from the Ajuga genus have been reported to possess a range of biological activities, including anti-inflammatory, antibacterial, and antiproliferative effects. While the specific signaling pathways modulated by Ajugalide D are not explicitly detailed in the provided search results, related compounds from the genus have been shown to influence key cellular signaling cascades.

For instance, Ajugalide-B has been reported to induce anoikis (a form of programmed cell death) in tumor cells by disrupting the focal adhesion complex, which involves the modulation of focal adhesion kinase (FAK) and paxillin phosphorylation.

Below is a hypothetical representation of a signaling pathway that could be modulated by a bioactive natural product like Ajugalide D, leading to an antiproliferative effect through the induction of apoptosis.



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Caption: Hypothetical signaling pathway for Ajugalide D-induced apoptosis.

This diagram illustrates a potential mechanism where Ajugalide D could bind to a cell surface receptor, leading to the inhibition of FAK and paxillin phosphorylation. This disruption of focal adhesion signaling could then trigger the activation of the caspase cascade, ultimately resulting in apoptosis. It is important to note that this is a generalized and hypothetical pathway, and further experimental validation is required to elucidate the precise mechanism of action for Ajugalide D.

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References

- 1. Ajugalide D - Immunomart [immunomart.com]
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